

An In-depth Technical Guide to the Chemical Properties of Manoyl Oxide

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Compound of Interest

Compound Name: Manoyl oxide

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Manoyl oxide is a naturally occurring labdane-type diterpenoid that has garnered significant interest in the scientific community. It is recognized primarily as a key intermediate in the biosynthesis of forskolin, a potent activator of adenylyl cyclase with a wide range of pharmacological applications.^{[1][2]} This guide provides a comprehensive overview of the chemical properties of **Manoyl oxide**, including its physicochemical characteristics, spectroscopic data, and reactivity. Detailed experimental protocols for its characterization and synthesis are also presented to support further research and development.

Physicochemical Properties

Manoyl oxide is a triterpenoid compound with the chemical formula $C_{20}H_{34}O$.^[3] It is a practically insoluble compound in water and is classified as an extremely weak basic (essentially neutral) compound.^[3] It is, however, soluble in alcohol.^{[4][5]} A summary of its key quantitative properties is provided in the table below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₄ O	[3]
Molecular Weight	290.48 g/mol	[1]
IUPAC Name	(3R,4aS,6aR,10aR,10bS)-3-ethenyl-3,4a,7,7,10a-pentamethyl-dodecahydro-1H-naphtho[2,1-b]pyran	[4]
CAS Number	596-84-9	[5]
Boiling Point	338.00 to 339.00 °C @ 760.00 mm Hg	[5]
Flash Point	311.00 °F (155.00 °C) (Closed Cup)	[4][5]
Water Solubility	0.04131 mg/L @ 25 °C (estimated)	[4][5]
logP (Octanol/Water Partition Coefficient)	6.887 (estimated)	[4]
Relative Density	0.941 g/cm ³	[1]

Spectroscopic and Chromatographic Data

The structural elucidation and identification of **Manoyl oxide** are primarily achieved through spectroscopic and chromatographic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR are crucial for confirming the structure of **Manoyl oxide**. The chemical shifts provide detailed information about the carbon skeleton and the position of substituents.

¹³C NMR Chemical Shifts (CDCl₃, 100 MHz) of 13R-**Manoyl Oxide**[6]

Carbon Atom	Chemical Shift (ppm)
1	39.2
2	18.4
3	42.1
4	33.5
5	55.6
6	20.1
7	42.6
8	74.5
9	56.4
10	39.2
11	15.6
12	37.3
13	73.1
14	147.9
15	110.4
16	28.5
17	25.5
18	33.5
19	21.5
20	15.9

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the separation and identification of **Manoyl oxide** in complex mixtures, such as plant extracts. The retention time and mass spectrum are characteristic

features for its identification.

Experimental Protocols

Protocol 1: Characterization of Manoyl Oxide by GC-MS

This protocol is adapted from methods used for the analysis of terpenoid compounds.^{[7][8][9]}

1. Sample Preparation:

- Dissolve the sample containing **Manoyl oxide** in a suitable volatile solvent such as hexane or ethyl acetate.
- If analyzing a plant extract, perform a preliminary extraction (e.g., Soxhlet or supercritical fluid extraction) followed by dissolution.

2. GC-MS Instrument Conditions:

- Gas Chromatograph: Agilent 7890A GC System or similar.
- Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent non-polar column.
- Carrier Gas: Helium at a constant flow rate of 1 ml/min.
- Injector Temperature: 250 °C.
- Injection Mode: Splitless.
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp to 280 °C at a rate of 10 °C/min.
 - Hold at 280 °C for 5 minutes.
- Mass Spectrometer: JEOL AccuTOF GCv JMS-T100GcV or similar.

- Ionization Mode: Electron Ionization (EI) at 70 eV.

- Mass Range: m/z 40-500.

- Ion Source Temperature: 230 °C.

3. Data Analysis:

- Identify the **Manoyl oxide** peak based on its retention time.
- Confirm the identity by comparing the obtained mass spectrum with a reference spectrum from a database (e.g., NIST library).

Protocol 2: Characterization of Manoyl Oxide by NMR Spectroscopy

This protocol outlines the general procedure for obtaining ^1H and ^{13}C NMR spectra of **Manoyl oxide**.[\[10\]](#)[\[11\]](#)

1. Sample Preparation:

- Dissolve approximately 5-10 mg of purified **Manoyl oxide** in about 0.5-0.7 mL of deuterated chloroform (CDCl_3).
- Transfer the solution to a standard 5 mm NMR tube.

2. NMR Instrument Conditions:

- Spectrometer: Bruker Avance 400 MHz spectrometer or equivalent.
- Nuclei: ^1H and ^{13}C .
- Solvent: CDCl_3 .
- Temperature: 25 °C.

3. ^1H NMR Acquisition:

- Pulse Program: Standard single-pulse experiment (zg30).
- Number of Scans: 16-64 (depending on sample concentration).
- Spectral Width: Approximately 12 ppm.
- Referencing: Reference the spectrum to the residual solvent peak of CDCl_3 at 7.26 ppm.

4. ^{13}C NMR Acquisition:

- Pulse Program: Proton-decoupled single-pulse experiment (zgpg30).
- Number of Scans: 1024 or more to achieve adequate signal-to-noise ratio.
- Spectral Width: Approximately 220 ppm.
- Referencing: Reference the spectrum to the solvent peak of CDCl_3 at 77.16 ppm.

5. Data Processing:

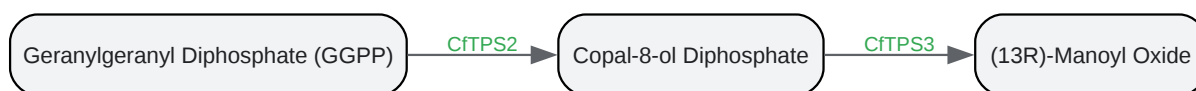
- Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decays (FIDs) using appropriate software (e.g., TopSpin, Mnova).
- Integrate the signals in the ^1H spectrum and pick the peaks in both ^1H and ^{13}C spectra.

Chemical Reactivity and Synthesis

Manoyl oxide's reactivity is centered around its ether linkage and the vinyl group. It serves as a crucial precursor for the synthesis of more complex diterpenoids.

Biosynthesis of Manoyl Oxide

The biosynthesis of (13R)-**Manoyl oxide** in *Coleus forskohlii* starts from the universal diterpene precursor, geranylgeranyl diphosphate (GGPP). The pathway involves a two-step cyclization process catalyzed by two distinct diterpene synthases (diTPSs).^[2]

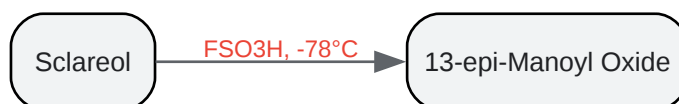


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Caption: Biosynthetic pathway of (13R)-**Manoyl Oxide** from GGPP.

Chemical Synthesis of 13-epi-Manoyl Oxide

A one-step selective synthesis of 13-epi-**manoyl oxide** can be achieved through the low-temperature superacidic cyclization of sclareol.[12][13]



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Caption: Chemical synthesis of 13-epi-**Manoyl Oxide** from Sclareol.

This technical guide provides a foundational understanding of the chemical properties of **Manoyl oxide**, essential for professionals engaged in natural product chemistry, drug discovery, and metabolic engineering. The detailed protocols and pathway diagrams serve as practical resources for further investigation and application of this important diterpenoid.

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References

- 1. Manoyl oxide | TargetMol [targetmol.com]
- 2. Manoyl oxide (13R), the biosynthetic precursor of forskolin, is synthesized in specialized root cork cells in *Coleus forskohlii* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Showing Compound Manoyl oxide (FDB006376) - FooDB [foodb.ca]
- 4. manoyl oxide, 596-84-9 [thegoodscentscompany.com]
- 5. manoyl oxide, 596-84-9 [perflavory.com]
- 6. researchgate.net [researchgate.net]

- [7. A GC-MS Protocol for the Identification of Polycyclic Aromatic Alkaloids from Annonaceae - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. longdom.org \[longdom.org\]](#)
- [9. plantsjournal.com \[plantsjournal.com\]](#)
- [10. Application of ¹H and ¹³C NMR Fingerprinting as a Tool for the Authentication of Maltese Extra Virgin Olive Oil - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. scispace.com \[scispace.com\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
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